

# Application Note: Safe Handling and Storage of 3,5-Difluoroaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Difluoroaniline

Cat. No.: B1215098

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## Introduction

**3,5-Difluoroaniline** is a versatile chemical intermediate widely used in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> Its unique fluorinated structure enhances reactivity and stability, making it a valuable component in drug discovery and development.<sup>[1]</sup> However, **3,5-Difluoroaniline** is also classified as harmful and toxic, necessitating strict adherence to safety protocols to minimize exposure risks and ensure a safe laboratory environment. This document provides detailed procedures for the safe handling, storage, and emergency management of **3,5-Difluoroaniline**.

## Physicochemical and Hazard Data

Proper safety procedures are predicated on a thorough understanding of the substance's properties and associated hazards.

Table 1: Physicochemical Properties of **3,5-Difluoroaniline**

Property	Value	Reference
CAS Number	372-39-4	[1][2][3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	[1][2][3]
Molecular Weight	129.11 g/mol	[1][2][3]
Appearance	White or colorless to amber/dark green powder, lump, or clear liquid	[1][2]
Melting Point	37-41 °C (98.6-105.8 °F)	[1][3][4]
Boiling Point	80-82 °C @ 20 mmHg	[1][5]
Flash Point	75 °C (167 °F) - closed cup	[3]
Density	1.29 g/cm <sup>3</sup>	[1][5]
Solubility	Insoluble in water	[4][5]

Table 2: GHS Hazard Classification for **3,5-Difluoroaniline**

Hazard Class	Hazard Code	Hazard Statement	Reference
Acute Toxicity, Oral	H302	Harmful if swallowed	[6][7][8]
Acute Toxicity, Dermal	H311 / H312	Toxic / Harmful in contact with skin	[2][6][7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[6][7][8]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3][6][8]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3][6][8]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[3][6][8]

## Handling Protocols

Adherence to the following protocols is mandatory to prevent exposure.

## Engineering Controls

- Ventilation: Always handle **3,5-Difluoroaniline** in a well-ventilated area.<sup>[6]</sup> All weighing and transfer operations must be conducted inside a certified chemical fume hood to prevent the inhalation of dust or vapors.<sup>[7][9]</sup>
- Safety Equipment: An eyewash station and safety shower must be readily accessible and located close to the workstation.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

Table 3: Required Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face	Safety glasses with side-shields conforming to EN166 or NIOSH-approved eyeshields.	<a href="#">[7]</a> <a href="#">[9]</a>
Hand	Chemical-resistant gloves (e.g., PVC, nitrile rubber). Inspect gloves for integrity before use.	<a href="#">[6]</a> <a href="#">[7]</a>
Respiratory	Not required if handled within a fume hood. For cleanup of large spills or in case of ventilation failure, a NIOSH-approved N95 dust mask or P1 (EU EN 143) respirator is necessary.	<a href="#">[9]</a>
Body	A lab coat or a complete chemical-protective suit. Wear safety footwear or rubber gumboots.	<a href="#">[6]</a> <a href="#">[9]</a>

## Standard Handling Procedure

- Preparation: Cordon off the work area. Ensure the fume hood is operational and the sash is at the appropriate height. Assemble all necessary equipment and reagents.
- Don PPE: Put on all required PPE as specified in Table 3.
- Handling:
  - Avoid all personal contact with the substance, including inhalation.[\[6\]](#)
  - Carefully open the container inside the fume hood.
  - Avoid generating dust during transfer.[\[6\]](#)[\[7\]](#)

- Weigh the required amount and securely close the container.
- Post-Handling:
  - Clean the work area and any equipment used.
  - Wash hands thoroughly with soap and water after handling is complete.[\[3\]](#)[\[6\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[3\]](#)[\[6\]](#)

## Waste Disposal

- Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, state, and federal regulations.[\[2\]](#)[\[6\]](#)
- Contaminated materials (gloves, absorbent pads, etc.) must be collected in a suitable, labeled, and sealed container for hazardous waste disposal.[\[6\]](#)[\[7\]](#)

## Storage Procedures

Proper storage is crucial to maintain chemical integrity and prevent hazardous situations.

## Storage Conditions

Table 4: Recommended Storage Conditions

Condition	Specification	Reference
Temperature	Store in a cool, dry place. Refrigeration at 2-8 °C is recommended.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Container	Keep in original, tightly closed containers.	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Atmosphere	Store in a well-ventilated area. <a href="#">[3]</a> <a href="#">[6]</a> Some suppliers recommend storing under an inert gas. <a href="#">[2]</a>	
Security	Store in a locked cabinet or facility to restrict access.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Protection	Protect containers from physical damage, light, and heat. <a href="#">[2]</a> <a href="#">[6]</a>	

## Incompatible Materials

Store **3,5-Difluoroaniline** away from the following incompatible substances:

- Acids[\[3\]](#)[\[7\]](#)
- Strong oxidizing agents[\[3\]](#)[\[7\]](#)
- Acid anhydrides[\[3\]](#)[\[7\]](#)
- Acid chlorides[\[3\]](#)[\[7\]](#)
- Chloroformates[\[3\]](#)[\[7\]](#)
- Foodstuff containers[\[6\]](#)

## Emergency Protocols

Immediate and appropriate action is critical in the event of an emergency.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids apart.[3][6] Seek immediate medical attention.[3][8]
- Skin Contact: Take off immediately all contaminated clothing.[2] Wash the affected area with plenty of soap and water for at least 15 minutes.[3][7] Seek medical attention if skin irritation occurs or if you feel unwell.[2][6]
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[3][6] If the person is not breathing, provide artificial respiration.[7] Call a POISON CENTER or doctor immediately.[2]
- Ingestion: If swallowed, rinse mouth with water.[3][7] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[7] Call a POISON CENTER or doctor immediately.[2]

## Spill Response Protocol

Minor Spill (Small quantity in a controlled area like a fume hood)

- Alert: Notify personnel in the immediate vicinity.
- Control: Ensure proper ventilation (fume hood) to capture dust/vapors.
- Absorb: Cover the spill with a non-combustible absorbent material like sand, earth, or vermiculite.[6][10] Use dry clean-up procedures and avoid creating dust.[6]
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[7]
- Decontaminate: Clean the spill area thoroughly with soap and water, then wipe dry.
- Dispose: Dispose of all contaminated materials (including PPE) as hazardous waste.

Major Spill (Large quantity, outside of a fume hood, or if the situation is unknown)

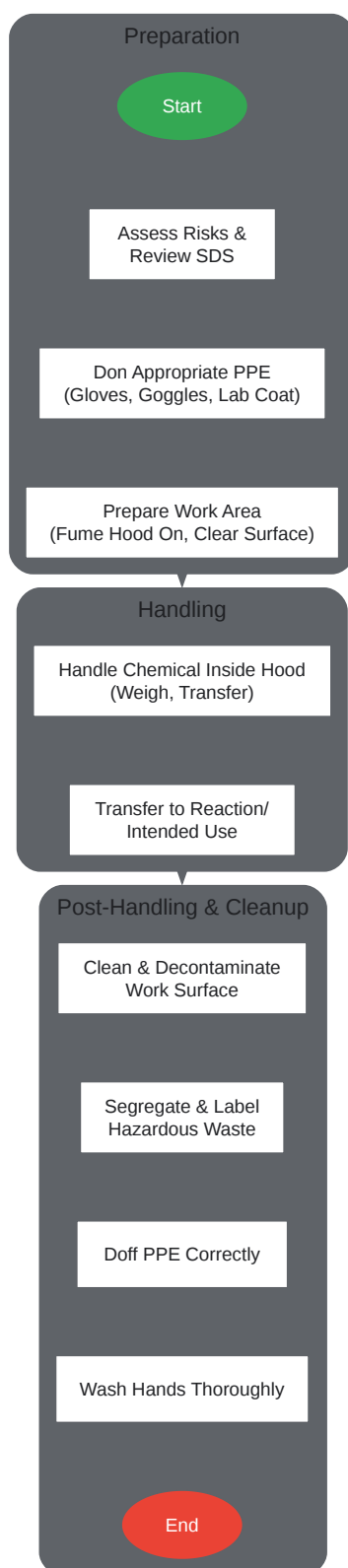
- Evacuate: Immediately evacuate the area.[6]

- Alert: Alert the site's emergency response team and the fire department, informing them of the material and hazard.[6]
- Isolate: Close doors to the affected area and prevent entry. Move upwind from the spill.[6]
- Ventilate: If safe to do so, increase ventilation to the area.
- Await Response: Only personnel trained and equipped for hazardous material cleanup should handle the spill.[11] They must wear appropriate PPE, including a self-contained breathing apparatus.[6][7]

## Visual Workflow Diagrams

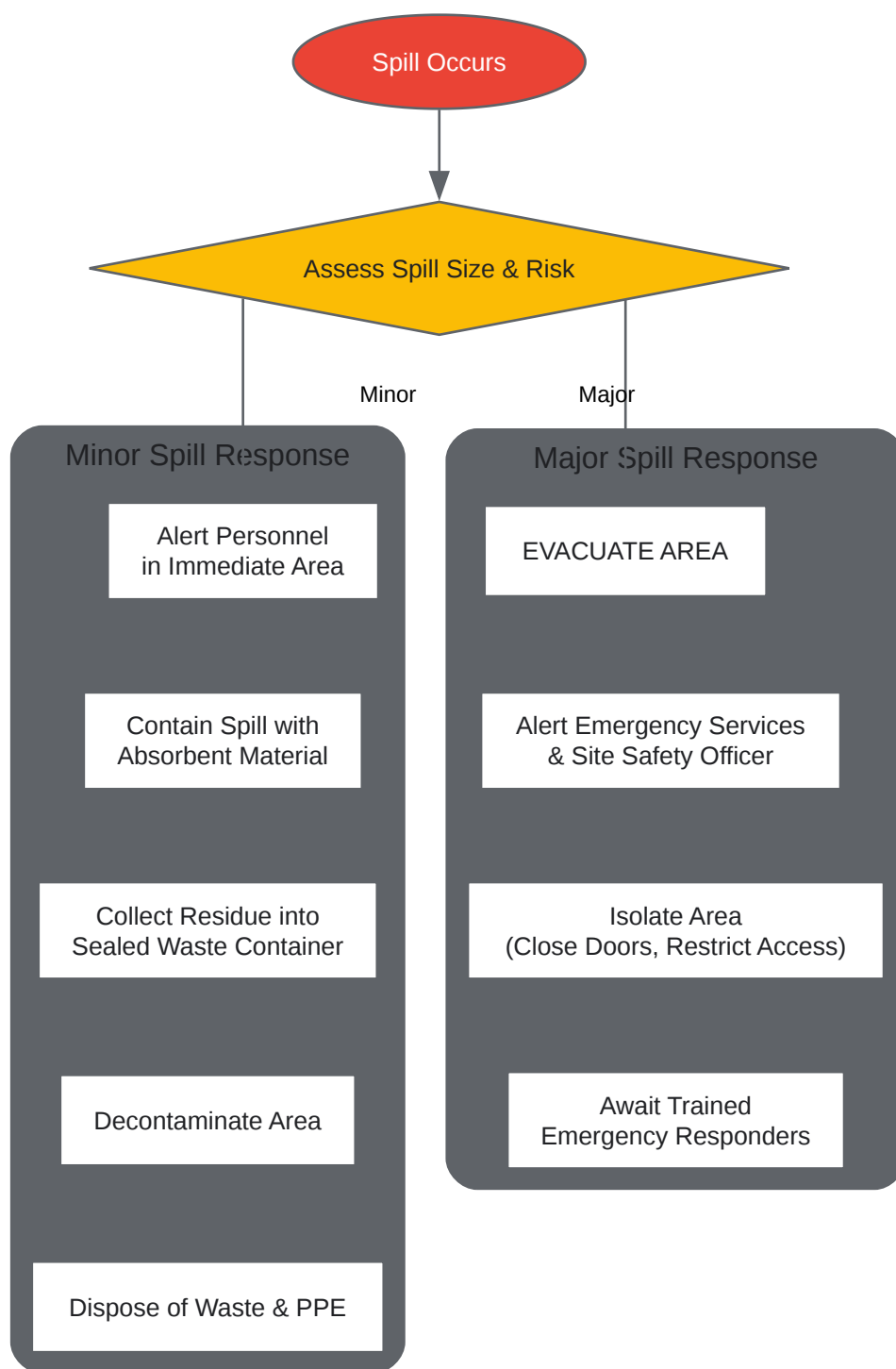
The following diagrams illustrate the key safety workflows for handling **3,5-Difluoroaniline**.





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Caption: Workflow for Safe Handling of **3,5-Difluoroaniline**.



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Caption: Emergency Response Protocol for a **3,5-Difluoroaniline** Spill.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 3,5-Difluoroaniline | 372-39-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. 3,5-Difluoroaniline | 372-39-4 [chemicalbook.com]
- 5. indiamart.com [indiamart.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. cdhfinechemical.com [cdhfinechemical.com]
- 8. fishersci.de [fishersci.de]
- 9. chemicalbook.com [chemicalbook.com]
- 10. jk-sci.com [jk-sci.com]
- 11. qmul.ac.uk [qmul.ac.uk]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)